

Safety and Handling of 2,2,5,5-Tetramethylhexane: A Technical Guide

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylhexane

Cat. No.: B086233

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This guide provides comprehensive safety and handling information for **2,2,5,5-tetramethylhexane**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

2,2,5,5-Tetramethylhexane is a saturated aliphatic hydrocarbon.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value
Molecular Formula	C10H22[2][3]
Molecular Weight	142.28 g/mol [2][4]
CAS Number	1071-81-4[2][3]
Appearance	White Solid[5]
Odor	Odorless[5]
Boiling Point	138.8 °C at 760 mmHg[3][6]
Melting Point	-12.6 °C[3][6]
Flash Point	31.6 °C[3][6]
Vapor Pressure	8.74 mmHg at 25 °C[1][3]
Density	0.734 g/cm³[3][6]
Refractive Index	1.4032[3]

Hazard Identification and Toxicology

Overexposure to **2,2,5,5-tetramethylhexane** may cause skin and eye irritation.[1] It may also have anesthetic effects, leading to drowsiness, dizziness, and headache.[1] It is classified as a neurotoxin.[1] Detailed toxicological data, including oral, inhalation, and dermal toxicity, is largely unavailable.[7]

Handling and Storage

3.1 Handling:

- Handle in a well-ventilated area.[2]
- Wear suitable protective clothing, including chemical-impermeable gloves and eye protection.[2][7]
- Avoid contact with skin and eyes.[2]

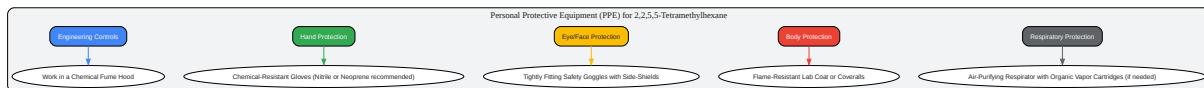
- Prevent the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[2\]](#)

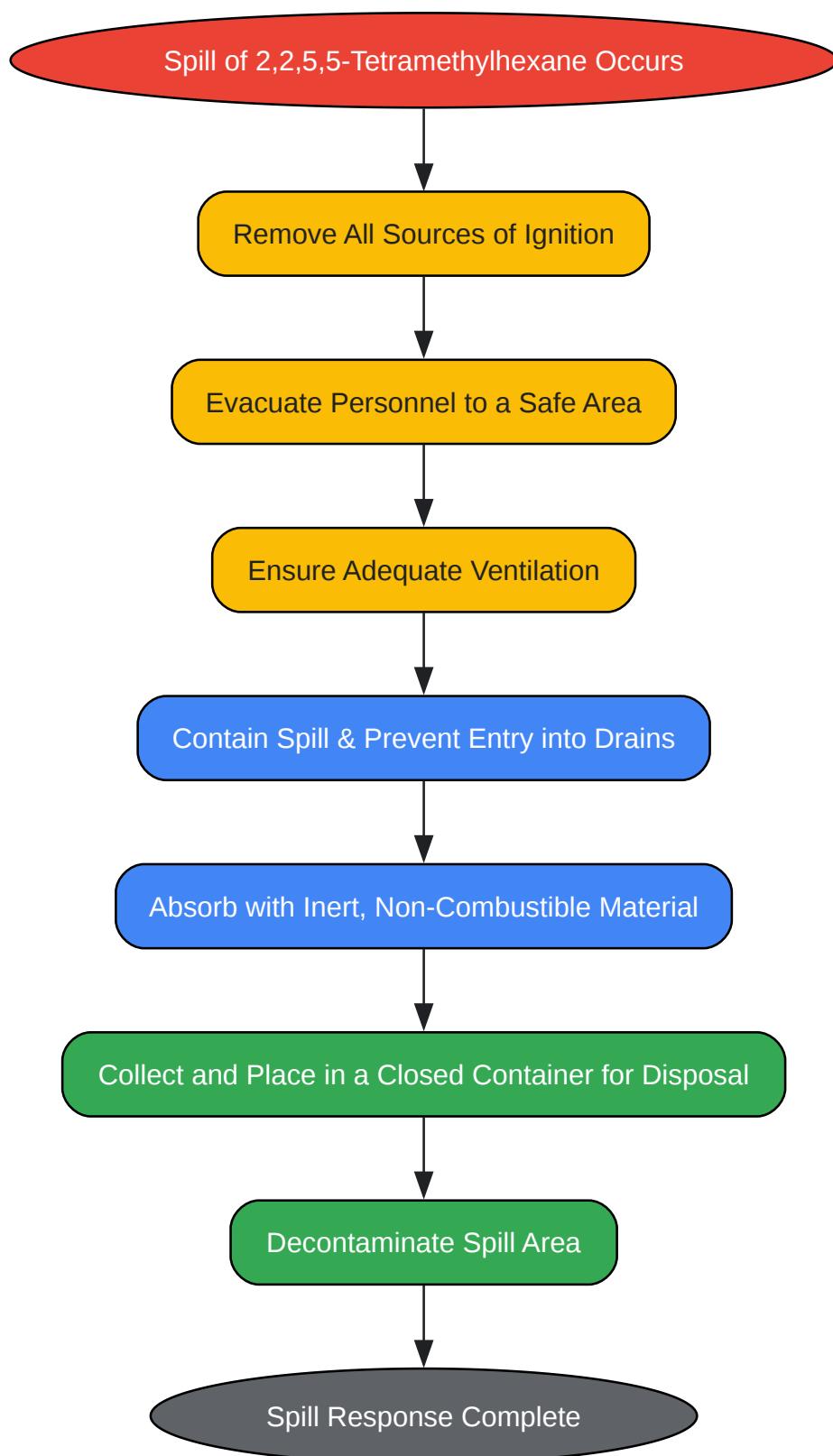
3.2 Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store apart from foodstuff containers and incompatible materials such as oxidizing agents.[\[2\]](#)
[\[5\]](#)

Personal Protective Equipment (PPE)

The following diagram outlines the recommended personal protective equipment when handling **2,2,5,5-tetramethylhexane**.



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